

4-Methylcinnamic acid chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylcinnamic Acid

Cat. No.: B153656

[Get Quote](#)

An In-depth Guide to **4-Methylcinnamic Acid**: Chemical Structure and Properties

This technical guide provides a comprehensive overview of the chemical structure and IUPAC nomenclature of **4-Methylcinnamic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

IUPAC Name: (2E)-3-(4-methylphenyl)prop-2-enoic acid[1][2][3][4]

Synonyms:

- 4-methyl-cinnamic acid[1][2]
- trans-p-Methylcinnamic acid[3]

Chemical Properties and Identifiers

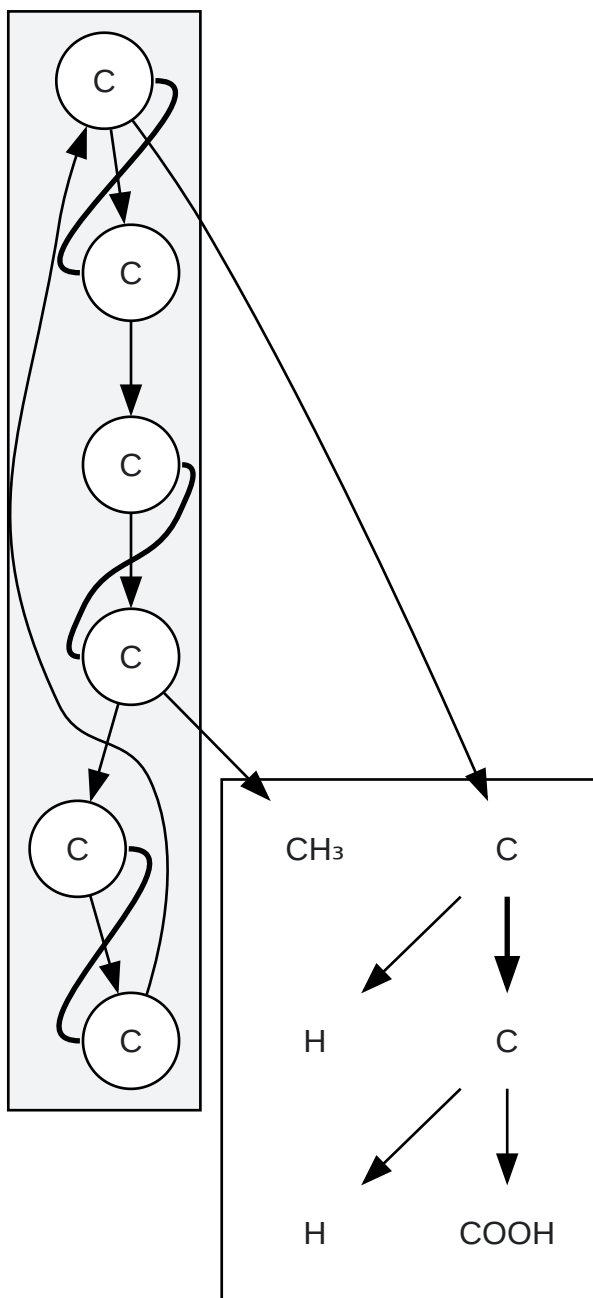
The following table summarizes the key chemical properties and identifiers for **4-Methylcinnamic acid**.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
CAS Number	1866-39-3
Appearance	White to pale cream or pale yellow crystals or powder
Melting Point	196-202 °C
SMILES	<chem>CC1=CC=C(C=CC(O)=O)C=C1</chem> [1] [2] [4]
InChI Key	RURHILYUWQEGOS-VOTSOKGWSA-N

Chemical Structure

4-Methylcinnamic acid is a derivative of cinnamic acid, characterized by a methyl group substituted at the fourth position (para position) of the phenyl ring. The "trans" or "(E)" configuration of the alkene group is the most common isomer.

Chemical Structure of 4-Methylcinnamic Acid

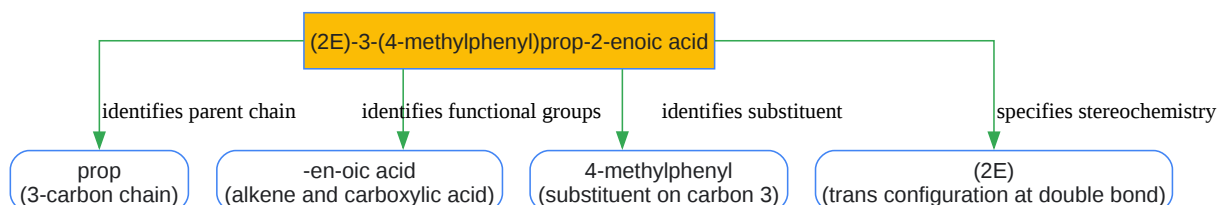


[Click to download full resolution via product page](#)

Caption: 2D chemical structure of **4-Methylcinnamic acid**.

Structural Elucidation via IUPAC Name

The IUPAC name, (2E)-3-(4-methylphenyl)prop-2-enoic acid, provides a systematic description of the molecule's structure. The following diagram illustrates the relationship between the components of the IUPAC name and the molecular structure.



[Click to download full resolution via product page](#)

Caption: Breakdown of the IUPAC name for **4-Methylcinnamic acid**.

Experimental Protocols

This document focuses on the chemical structure and nomenclature of **4-Methylcinnamic acid**. Detailed experimental protocols for its synthesis, purification, or analytical characterization (such as NMR, IR, or Mass Spectrometry) are application-specific and can be found in relevant chemical literature and databases. The primary analytical techniques used for structure confirmation include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the proton and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the carbonyl (C=O) of the carboxylic acid and the C=C double bonds.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Melting Point Analysis: To assess the purity of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. [assets.qa.thermofisher.com](https://assets.qa.thermofisher.com/assets.qa.thermofisher.com) [[assets.qa.thermofisher.com](https://assets.qa.thermofisher.com/assets.qa.thermofisher.com)]
- 3. 4-Methylcinnamic Acid | C₁₀H₁₀O₂ | CID 731767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Methylcinnamic acid, predominantly trans, 99% 5 g | Request for Quote [thermofisher.com]
- To cite this document: BenchChem. [4-Methylcinnamic acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153656#4-methylcinnamic-acid-chemical-structure-and-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com